

Essential Safety and Operational Guidance for 25-Hydroxycholesterol-d6

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Compound of Interest

Compound Name: 25-Hydroxycholesterol-d6

Cat. No.: B568851

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For researchers, scientists, and drug development professionals, the safe and effective handling of **25-Hydroxycholesterol-d6** is paramount. This guide provides immediate, essential information on safety protocols, personal protective equipment (PPE), and operational and disposal plans to ensure laboratory safety and experimental integrity.

Chemical Identifier:

- Name: **25-Hydroxycholesterol-d6**
- Synonyms: Cholest-5-ene-3 β ,25-diol-d6, 26,26,26,27,27,27-hexadeuterocholest-5-ene-3 β ,25-diol
- CAS Number: 88247-69-2[1]

Hazard Identification and Safety Precautions

25-Hydroxycholesterol-d6 is classified with several health hazards, necessitating careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Classification:[1][2][3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation
Specific Target Organ Toxicity - Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure

Signal Word: Warning[1]

Hazard Pictograms:[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The recommended level of protection is based on standard laboratory practices for handling hazardous chemical compounds.[4]

PPE Category	Item	Specification	Purpose
Hand Protection	Nitrile Gloves	Disposable, powder-free.	Prevents skin contact. [5]
Body Protection	Laboratory Coat	Standard, long-sleeved.	Protects skin and personal clothing from contamination.
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified or equivalent (EN 166).	Protects eyes from splashes or airborne particles.
Respiratory Protection	Not generally required for small quantities.	Use in a chemical fume hood if creating aerosols or handling the powder.	Required if there is a risk of inhaling dust or aerosols.

Operational Plan: Step-by-Step Handling & Disposal

A systematic approach to handling and disposal is crucial for safety and to maintain the integrity of the compound.

Preparation & Handling:

- **Engineering Controls:** Always handle **25-Hydroxycholesterol-d6** in a well-ventilated area. A chemical fume hood is strongly recommended, especially when working with the solid, powdered form to minimize inhalation risk.
- **Reconstitution:** If reconstituting the lyophilized powder, do so carefully to avoid creating aerosols. Slowly add the appropriate solvent (e.g., DMF, DMSO, Ethanol) to the vial.[6]
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.

Storage:

- **Temperature:** Store at -20°C for long-term stability.[7]

- Container: Keep the container tightly sealed in a dry and well-ventilated place.[8]
- Incompatibilities: Avoid strong oxidizing agents.

Accidental Release Measures:

- Personal Precautions: In case of a spill, wear appropriate PPE. Avoid dust formation and breathing vapors, mist, or gas.[8]
- Cleaning Up: For small spills, sweep up the solid material, taking care not to create dust, and place it in a suitable, closed container for disposal.[8]
- Environmental Precautions: Do not let the product enter drains or waterways.[1]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse opened eyes for several minutes under running water. If symptoms persist, consult a doctor.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor immediately.[2]

Disposal Plan:

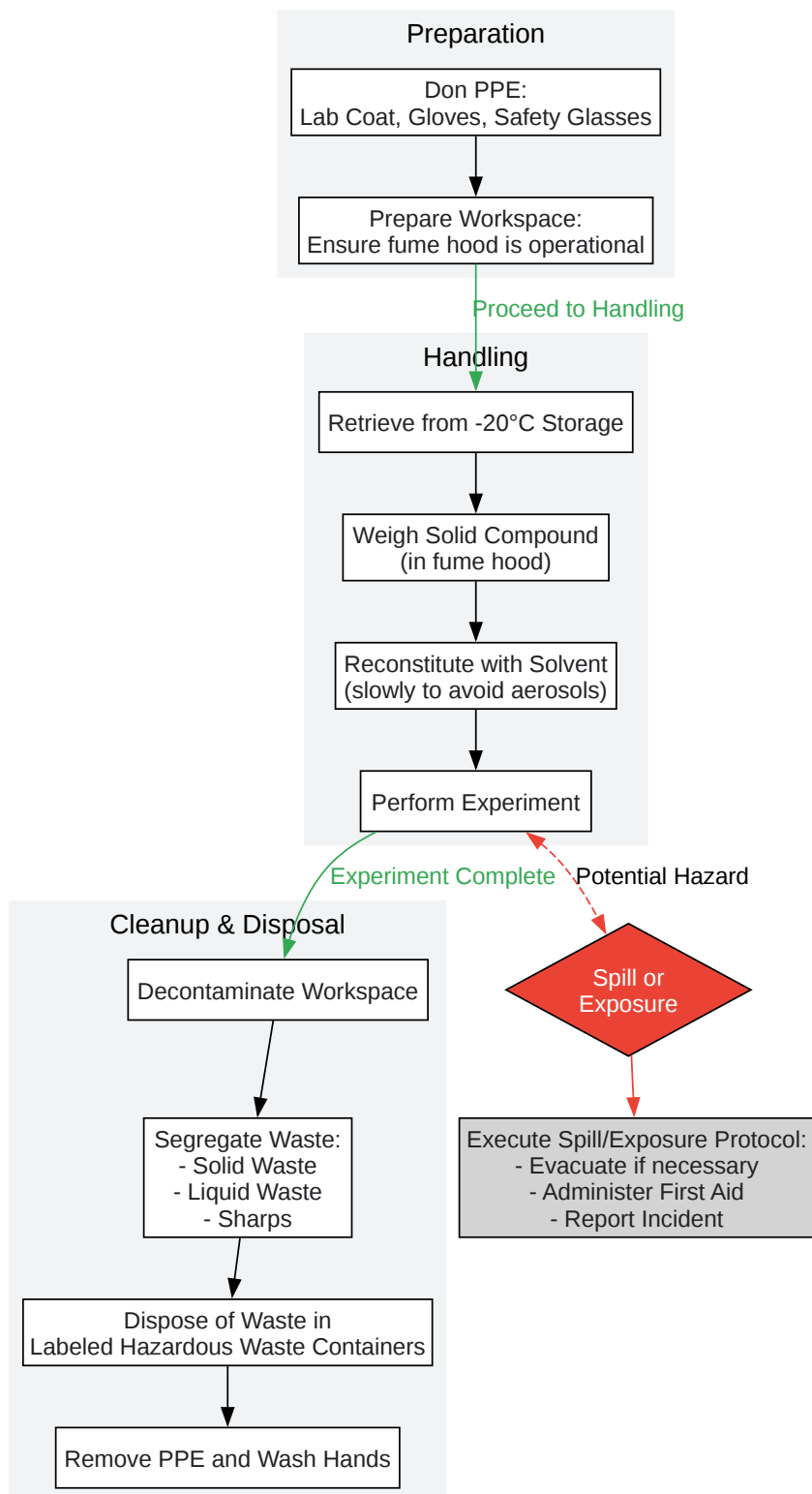
- Waste Classification: Dispose of **25-Hydroxycholesterol-d6** and any contaminated materials as hazardous waste.
- Disposal Method: Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **25-Hydroxycholesterol-d6**, incorporating essential safety checkpoints.

Handling Workflow for 25-Hydroxycholesterol-d6



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Caption: Workflow for safe handling of **25-Hydroxycholesterol-d6**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. 25-Hydroxycholesterol | C₂₇H₄₆O₂ | CID 65094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 5. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 6. caymanchem.com [caymanchem.com]
- 7. sussex-research.com [sussex-research.com]
- 8. avantiresearch.com [avantiresearch.com]
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